

"GLP-1 receptor agonist 9" solution preparation and stability

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Compound of Interest

Compound Name: GLP-1 receptor agonist 9

Cat. No.: B12420850

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Application Notes and Protocols: GLP-1 Receptor Agonist 9

For Researchers, Scientists, and Drug Development Professionals

Introduction

GLP-1 Receptor Agonist 9 (CAS No. 2401892-71-3) is a non-peptide, small molecule agonist of the Glucagon-Like Peptide-1 (GLP-1) receptor.^{[1][2]} It is identified as "example 7" in patent WO2020234726 A1.^{[1][2][3]} As a small molecule, its preparation, formulation, and stability characteristics differ significantly from peptide-based agonists. These application notes provide detailed protocols and stability guidelines based on standard laboratory practices for small molecule compounds of this class, as specific manufacturer's data is not extensively published.

The protocols herein cover the preparation of stock and working solutions for in vitro and in vivo research, a representative methodology for stability assessment using High-Performance Liquid Chromatography (HPLC), and an overview of the canonical GLP-1 receptor signaling pathway.

Physicochemical and Solubility Data

Quantitative data for **GLP-1 Receptor Agonist 9** is summarized below. Solubility data is representative and should be confirmed empirically.

Table 1: Physicochemical Properties of **GLP-1 Receptor Agonist 9**

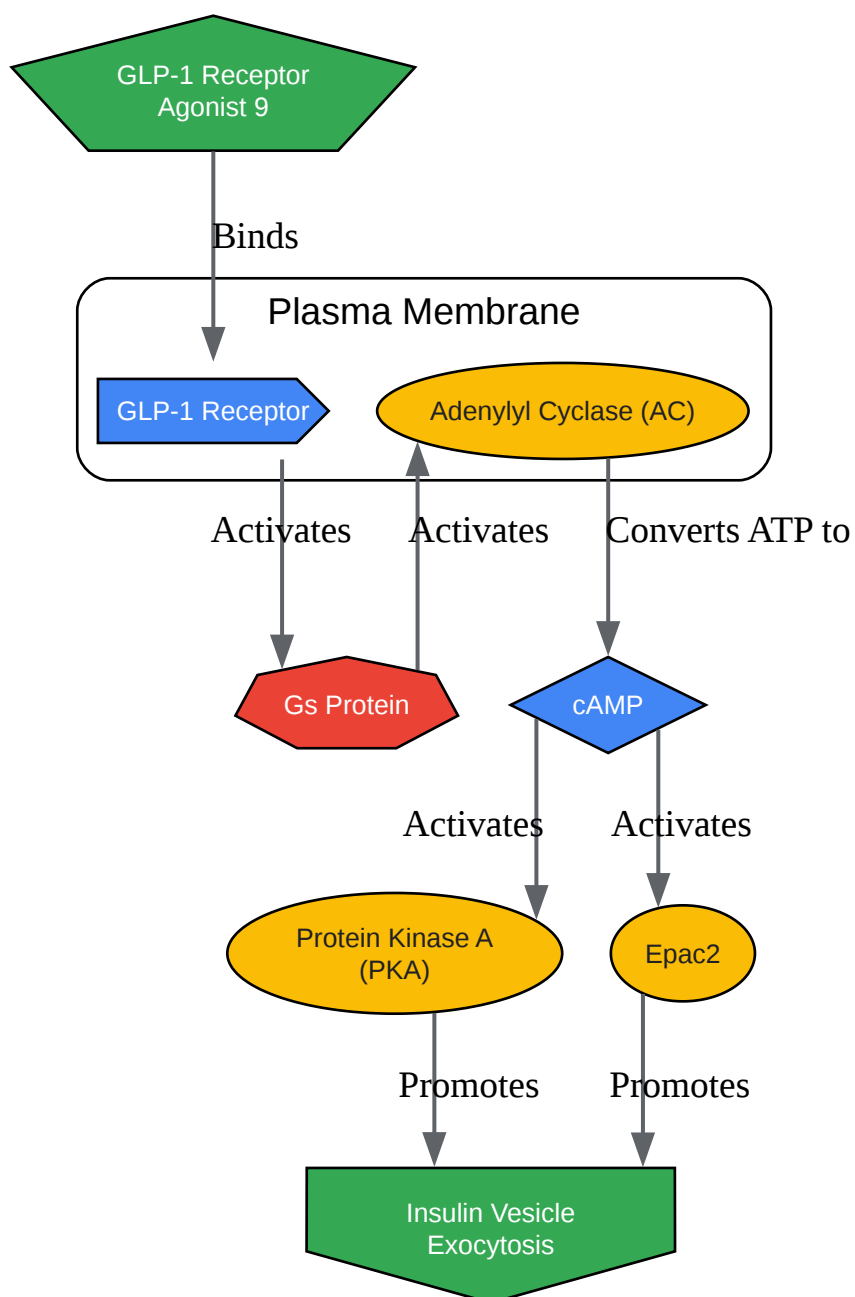
Property	Value	Source
CAS Number	2401892-71-3	[1][2]
Molecular Formula	C ₃₂ H ₃₁ ClFN ₃ O ₅	[2]
Molecular Weight	592.06 g/mol	[2]
Appearance	White to off-white solid	Representative
Purity (Typical)	≥98% (e.g., by LCMS)	Representative

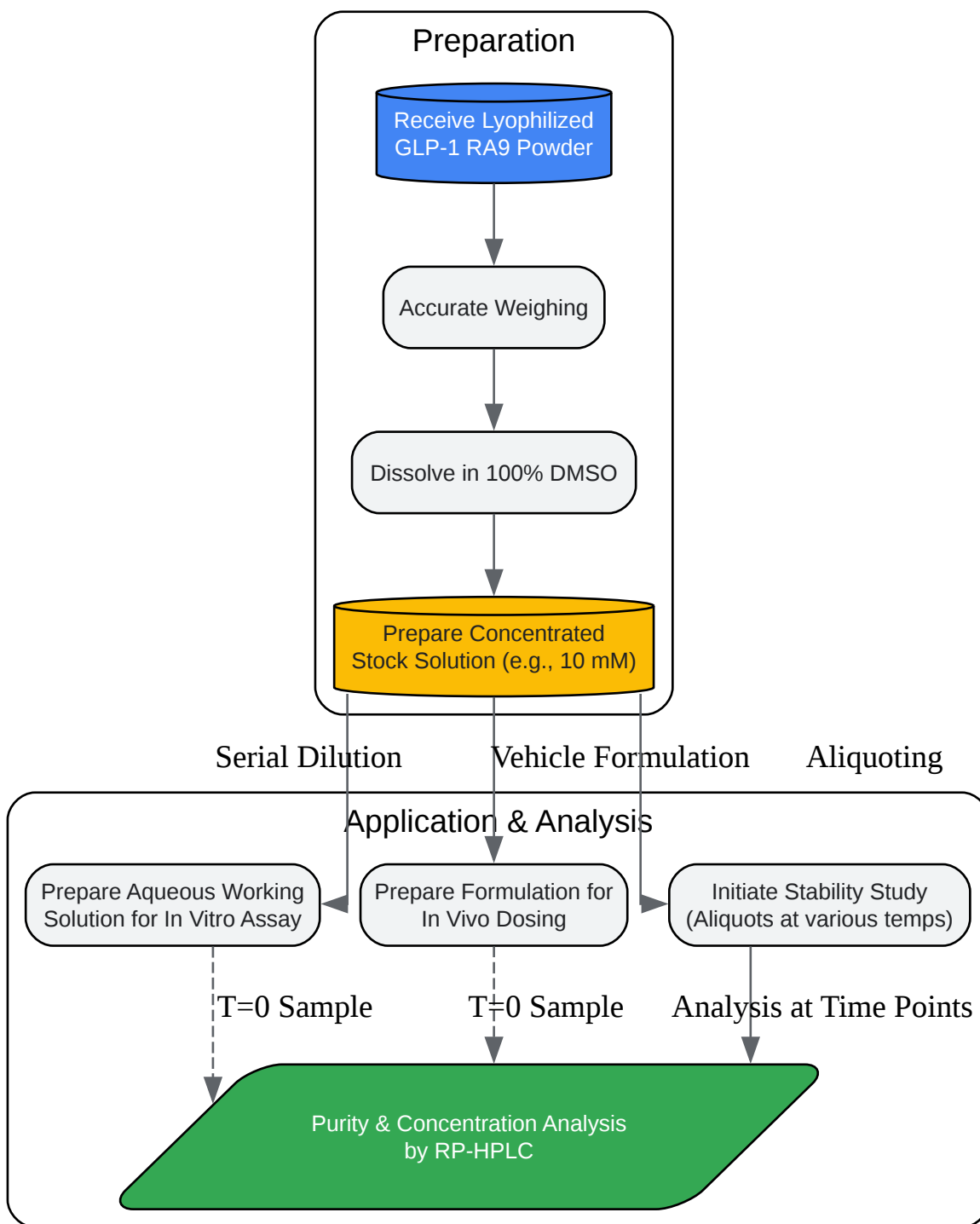
Table 2: Representative Solubility Data

Solvent	Concentration	Observations
DMSO	≥10 mM	Soluble. Recommended for stock solutions.
Ethanol	~1 mM	Sparingly soluble.
Water	Insoluble	Not recommended for primary dissolution.
Aqueous Buffers (e.g., PBS, pH 7.4)	<0.1 mM	Practically insoluble. Requires co-solvents.

Signaling Pathway and Experimental Workflow

Activation of the GLP-1 receptor by an agonist initiates a cascade of intracellular events critical for its therapeutic effects. The diagram below illustrates this canonical pathway.





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